

Handling and storage of hygroscopic 4-(4-Hydrazinobenzyl)-2-oxazolidinone hydrochloride.

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Compound of Interest

Compound Name: 4-(4-Hydrazinobenzyl)-2-oxazolidinone

Cat. No.: B1337114

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Application Notes and Protocols for 4-(4-Hydrazinobenzyl)-2-oxazolidinone hydrochloride

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Introduction

These application notes provide essential information and protocols for the proper handling, storage, and use of **4-(4-Hydrazinobenzyl)-2-oxazolidinone** hydrochloride (CAS RN: 139264-57-6). This compound is a known Serotonin 5HT1D-receptor agonist and is valuable for research in pharmacology and medicinal chemistry. A critical characteristic of this material is its hygroscopic nature, which necessitates specific handling and storage procedures to ensure its stability and the reproducibility of experimental results. Adherence to these guidelines is crucial to prevent degradation and maintain the integrity of the compound.

Material Properties and Specifications

4-(4-Hydrazinobenzyl)-2-oxazolidinone hydrochloride is a polar organic molecule. Its propensity to absorb moisture from the atmosphere can lead to physical changes (e.g., clumping, deliquescence) and chemical degradation, primarily through hydrolysis of the oxazolidinone ring or oxidation of the hydrazine moiety.

Table 1: Physicochemical Properties of **4-(4-Hydrazinobenzyl)-2-oxazolidinone** hydrochloride

Property	Value	Source
CAS Number	139264-57-6	[1]
Molecular Formula	C ₁₀ H ₁₄ ClN ₃ O ₂	[1]
Molecular Weight	243.69 g/mol	[1]
Appearance	White to off-white solid	General knowledge
Hygroscopicity	Hygroscopic	Manufacturer Data
Solubility	Soluble in water and polar organic solvents like DMSO and methanol.	General knowledge
Primary Application	Serotonin 5HT1D-receptor agonist	[2]

Recommended Storage and Handling Protocols

Due to its hygroscopic nature, stringent protocols must be followed to minimize exposure to atmospheric moisture.

Storage

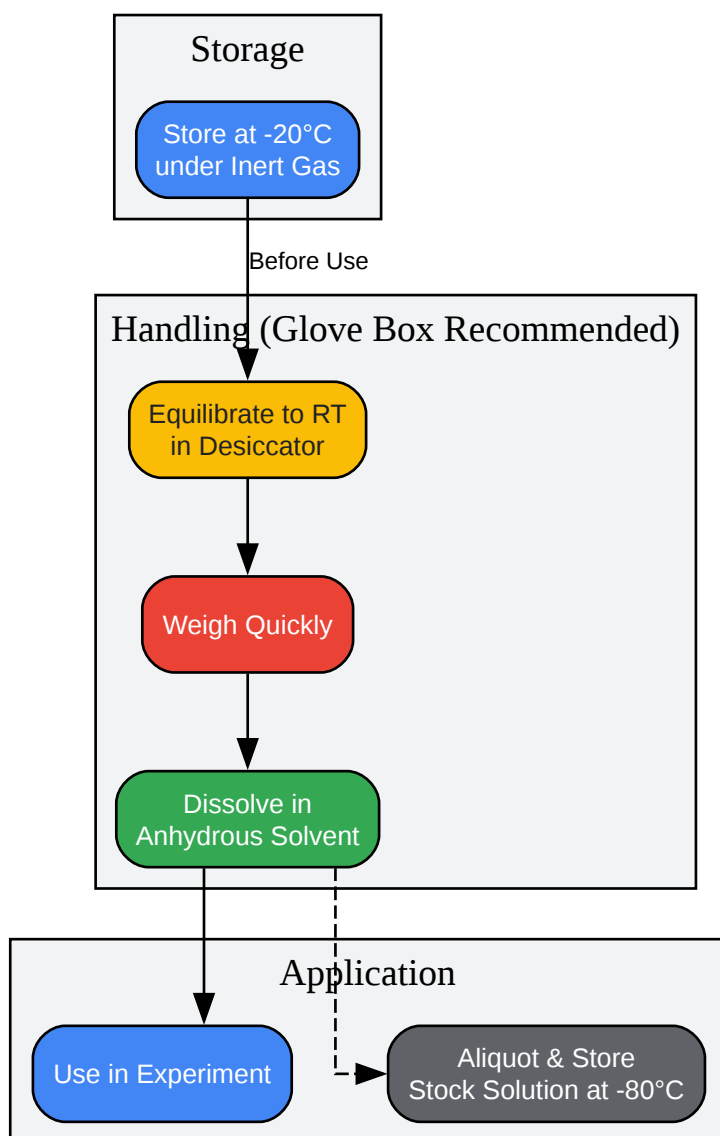
- **Short-term Storage (≤ 1 week):** Store in a tightly sealed vial inside a desiccator containing a suitable desiccant (e.g., silica gel, Drierite™). The desiccator should be placed in a cool, dark location.
- **Long-term Storage (> 1 week):** For long-term stability, it is recommended to store the compound under an inert atmosphere (e.g., argon or nitrogen) at -20°C. The container should be sealed with parafilm to ensure an airtight closure.

Handling

- **Environment:** Whenever possible, handle the compound in a controlled environment with low relative humidity, such as a glove box or a dry room.

- **Aliquoting:** If the entire quantity is not to be used at once, it is advisable to aliquot the compound into smaller, single-use vials upon receipt. This minimizes the repeated exposure of the bulk material to the atmosphere.
- **Weighing:** Weighing should be performed as quickly as possible. Use a weighing boat on a calibrated analytical balance in an environment with controlled humidity if available. Taring the weighing vessel with the lid on can help minimize moisture uptake during the measurement. Close the primary container immediately after removing the required amount.
- **Solution Preparation:** If the experimental protocol allows, preparing a stock solution of the entire vial contents is a reliable method to avoid inaccuracies from weighing a hygroscopic solid. The stock solution, prepared in a suitable anhydrous solvent (e.g., DMSO), can then be stored at -20°C or -80°C.

Workflow for Handling Hygroscopic Compound



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Caption: Recommended workflow for handling hygroscopic compounds.

Experimental Protocols

Protocol for Determination of Water Content by Karl Fischer Titration

To ensure the quality and accurate concentration of **4-(4-Hydrazinobenzyl)-2-oxazolidinone** hydrochloride, particularly if it has been stored for a long period or handled in a non-controlled

environment, its water content should be determined. Karl Fischer titration is the gold standard for this purpose.

Objective: To quantify the water content of **4-(4-Hydrazinobenzyl)-2-oxazolidinone** hydrochloride.

Materials:

- Karl Fischer Titrator (coulometric or volumetric)
- Anhydrous methanol or a suitable Karl Fischer solvent
- Hydranal™ or equivalent Karl Fischer reagent
- Gastight syringe for sample introduction
- The hygroscopic compound

Procedure:

- Prepare the Karl Fischer titrator according to the manufacturer's instructions. Ensure the titration cell is dry and conditioned.
- In a controlled low-humidity environment, accurately weigh approximately 10-20 mg of the compound into a dry, tared vial.
- Dissolve the weighed compound in a known volume of anhydrous methanol.
- Using a gastight syringe, inject a precise volume of the sample solution into the titration cell.
- Start the titration and record the amount of water detected in micrograms.
- Calculate the percentage of water in the solid sample based on the initial weight of the compound and the measured water content.
- The determined water content should be used to correct the concentration of stock solutions prepared from the solid material.

Representative Protocol: In Vitro 5-HT1D Receptor Agonist Activity Assay

This protocol describes a general procedure for evaluating the agonist activity of **4-(4-Hydrazinobenzyl)-2-oxazolidinone** hydrochloride at the human 5-HT1D receptor, typically using a cell-based assay that measures changes in a second messenger like cAMP.

Objective: To determine the potency (EC_{50}) of the compound as a 5-HT1D receptor agonist.

Materials:

- CHO-K1 or HEK293 cells stably expressing the human 5-HT1D receptor.
- Assay buffer (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES, pH 7.4).
- Forskolin (to stimulate cAMP production).
- cAMP detection kit (e.g., HTRF, ELISA, or fluorescence-based).
- Anhydrous DMSO.
- **4-(4-Hydrazinobenzyl)-2-oxazolidinone** hydrochloride.

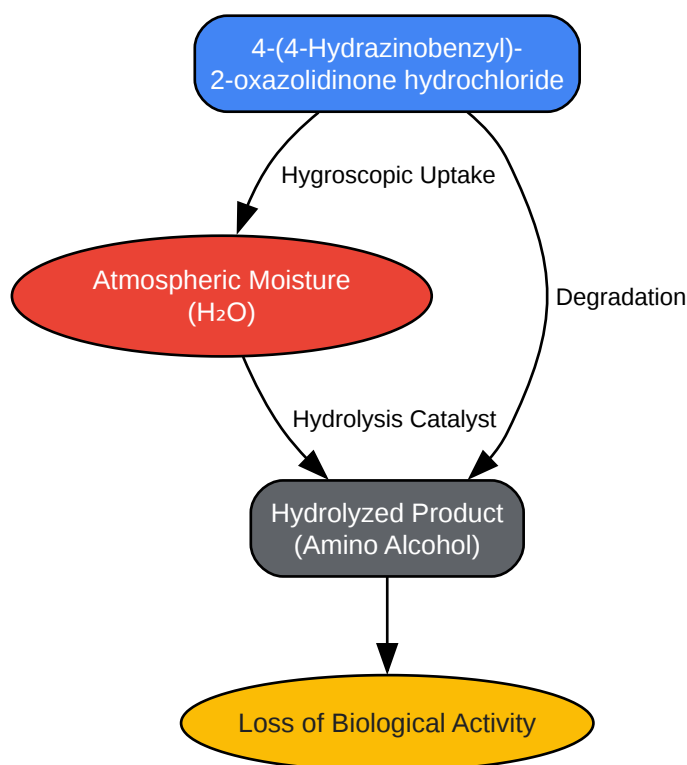
Procedure:

- Stock Solution Preparation:
 - In a low-humidity environment, prepare a 10 mM stock solution of the compound in anhydrous DMSO. If the water content is known from Karl Fischer analysis, adjust the weighed amount accordingly to achieve an accurate concentration.
 - Store the stock solution in small aliquots at -80°C. Avoid repeated freeze-thaw cycles.
- Cell Preparation:
 - Culture the 5-HT1D receptor-expressing cells to approximately 80-90% confluency.

- Harvest the cells and resuspend them in assay buffer to the desired density as per the cAMP kit manufacturer's instructions.
- Agonist Assay:
 - Prepare a serial dilution of the compound stock solution in assay buffer to create a range of concentrations (e.g., from 1 pM to 10 μ M).
 - Add the diluted compound to the wells of a microplate.
 - Add the cell suspension to the wells.
 - Add a fixed concentration of forskolin to all wells to stimulate adenylyl cyclase. The 5-HT_{1D} receptor is G_i-coupled, so agonists will inhibit this stimulation.
 - Incubate the plate at 37°C for the time recommended by the cAMP assay kit (typically 30-60 minutes).
- cAMP Detection:
 - Following incubation, lyse the cells (if required by the kit) and proceed with the cAMP detection protocol.
- Data Analysis:
 - Measure the signal (e.g., fluorescence or absorbance).
 - Plot the signal as a function of the logarithm of the compound concentration.
 - Fit the data to a four-parameter logistic equation to determine the EC₅₀ value, which represents the concentration of the agonist that produces 50% of the maximal inhibition of forskolin-stimulated cAMP production.

Potential Degradation Pathway

The presence of absorbed moisture can facilitate the hydrolysis of the oxazolidinone ring, a potential degradation pathway for this class of compounds. This would lead to the formation of an amino alcohol derivative, rendering the compound inactive for its intended purpose.



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Caption: Potential degradation pathway due to moisture.

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